

An In-depth Technical Guide on (4-bromo-1,2-phenylene)dimethanol

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Compound of Interest

Compound Name: (4-bromo-1,2-phenylene)dimethanol

Cat. No.: B179665

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This guide provides detailed information on the chemical properties, synthesis, and experimental workflow for **(4-bromo-1,2-phenylene)dimethanol**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

Chemical Data Summary

The fundamental chemical properties of **(4-bromo-1,2-phenylene)dimethanol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO ₂	
Molecular Weight	217.06 g/mol	
CAS Number	171011-37-3	[1]
Synonyms	4-bromo-1,2-benzenedimethanol	

Experimental Protocols

Synthesis of **(4-bromo-1,2-phenylene)dimethanol**[1]

This section details the experimental procedure for the synthesis of **(4-bromo-1,2-phenylene)dimethanol** from 5-bromoisobenzofuran-1,3-dione.

Materials:

- 5-bromoisobenzofuran-1,3-dione
- Anhydrous toluene
- 1 M diisobutylaluminum hydride (DIBAL-H) in toluene
- 10% aqueous hydrochloric acid
- Ethyl acetate
- Saturated saline solution
- Anhydrous magnesium sulfate
- Diatomaceous earth
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- A solution of 5-bromoisobenzofuran-1,3-dione (106 mg, 0.47 mmol) in anhydrous toluene is prepared.
- Under ice-bath cooling, a 1 M toluene solution of diisobutylaluminum hydride (DIBAL-H) (3 mL, 3 mmol) is slowly added to the solution.
- The reaction mixture is stirred at room temperature for 1.5 hours.
- Subsequently, 10% aqueous hydrochloric acid solution (0.7 mL) is slowly added at 0°C.

- The reaction mixture is diluted with toluene (1 mL) and stirring is continued at room temperature for 1 hour.
- The mixture is filtered through diatomaceous earth.
- The filtrate is extracted with ethyl acetate (3 x 20 mL).
- The combined organic phases are washed with saturated saline solution (10 mL).
- The organic layer is dried over anhydrous magnesium sulfate and then concentrated under reduced pressure.
- The resulting residue is purified by silica gel column chromatography using a 1:1 mixture of hexane and ethyl acetate as the eluent.
- The final product, **(4-bromo-1,2-phenylene)dimethanol**, is obtained as a colorless solid (89 mg, 91% yield).

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(4-bromo-1,2-phenylene)dimethanol**.



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Synthesis workflow for **(4-bromo-1,2-phenylene)dimethanol**.

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References

- 1. (4-bromo-1,2-phenylene)dimethanol | 171011-37-3 [chemicalbook.com]
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